

# Application Notes: Ceftazidime (Hydrate) Stock Solution Preparation and Storage

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## Compound of Interest

Compound Name: Ceftazidime (hydrate)

Cat. No.: B10766187

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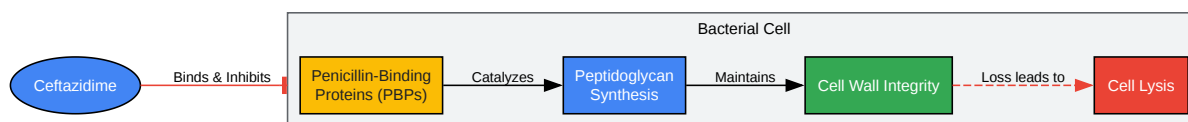
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## Introduction

Ceftazidime is a third-generation, broad-spectrum  $\beta$ -lactam cephalosporin antibiotic.[1][2] Its primary mechanism of action involves the inhibition of bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs), which are essential for the synthesis of peptidoglycan.[3][4][5] This disruption leads to a weakened cell wall and subsequent cell lysis, making it a potent bactericidal agent, particularly against Gram-negative bacteria, including *Pseudomonas aeruginosa*. [2][4][5] In a research context, ceftazidime is frequently used in antimicrobial susceptibility testing, studies of bacterial resistance mechanisms, and as a selection agent. Proper preparation and storage of stock solutions are critical to ensure its stability and efficacy in experimental assays.

## Mechanism of Action

Ceftazidime exerts its bactericidal effect by acylating and thereby inactivating penicillin-binding proteins (PBPs). This action blocks the final transpeptidation step of peptidoglycan synthesis, a critical component of the bacterial cell wall.[3][4] The inhibition of PBP-3 in Gram-negative bacteria is particularly crucial as it is essential for septum formation during cell division.[4] The unique chemical structure of ceftazidime, featuring a complex moiety on the imino side chain, provides enhanced stability against hydrolysis by many  $\beta$ -lactamase enzymes produced by Gram-negative bacteria.[2]



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Caption: Mechanism of action of Ceftazidime.

## Data Presentation

Table 1: Solubility of **Ceftazidime (Hydrate)**

Solvent	Approximate Solubility	Reference
Water	30.77 mg/mL (with sonication and warming)	[6]
PBS (pH 7.2)	~5 mg/mL	[7]
DMSO	Sparingly soluble (~0.2 mg/mL)	[1][7]
Ethanol	Sparingly soluble (~0.2 mg/mL)	[1][7]

Note: For biological experiments, aqueous solutions are recommended. Organic solvents are generally not ideal for initial stock preparation due to low solubility.[7]

Table 2: Stability and Storage of Ceftazidime Solutions

Solvent/Diluent	Concentration	Storage Temp.	Duration	Stability	Reference
Sterile Water	100-200 mg/mL	-20°C	Up to 3 months	Stable (>90% potency)	[8][9]
Sterile Water	100-200 mg/mL	4°C	96 hours (4 days)	Stable (>90% potency)	[9][10]
Sterile Water	100-200 mg/mL	21-23°C (RT)	8 hours	Stable (>90% potency)	[9][10]
Aqueous Buffer	Not specified	-80°C	6 months	Stable	
Aqueous Buffer	Not specified	-20°C	1 month (protect from light)	Stable	
PBS (pH 7.2)	~5 mg/mL	Room Temp.	Not recommended for > 1 day	Unstable	[7]

Note: "Stable" is generally defined as retaining >90% of the initial concentration.[9][11] It is strongly recommended to prepare fresh solutions or use aliquots stored at -20°C or -80°C to avoid degradation from freeze-thaw cycles.

## Experimental Protocols

### Protocol 1: Preparation of a 100 mg/mL Ceftazidime Stock Solution in Sterile Water

This protocol describes the preparation of a high-concentration primary stock solution. This stock can then be diluted to working concentrations in appropriate cell culture media or buffers.

Materials:

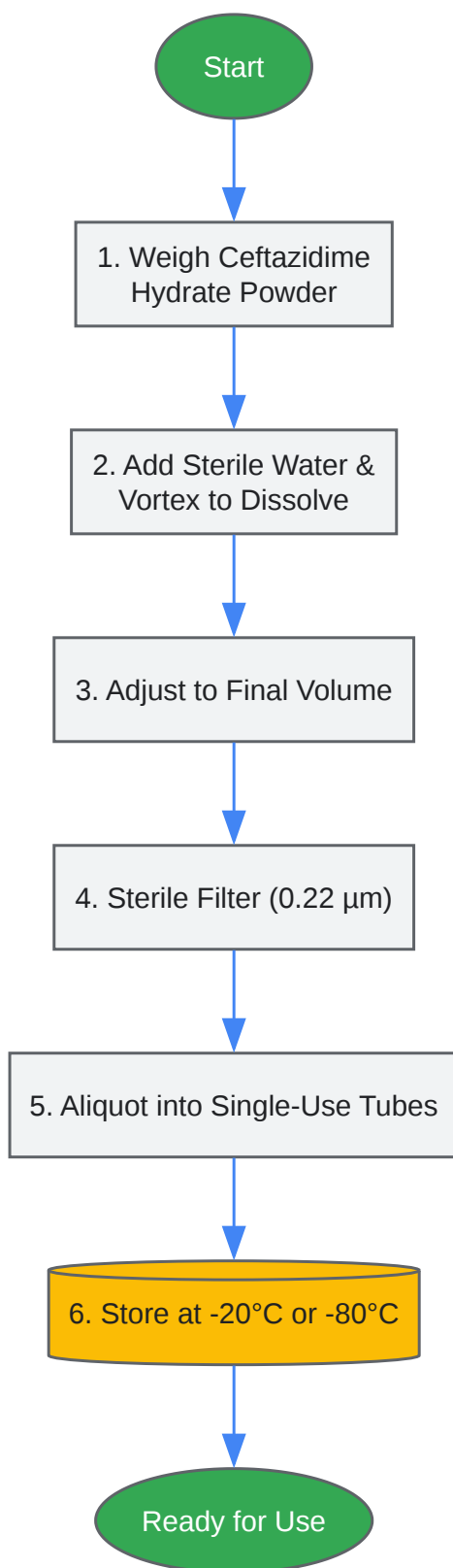
- **Ceftazidime (hydrate)** powder (e.g., pentahydrate)
- Sterile, nuclease-free water

- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile microcentrifuge tubes (1.5 mL) for aliquoting
- Calibrated analytical balance and weigh paper/boat
- Vortex mixer
- Sterile syringe filters (0.22  $\mu\text{m}$  pore size)

#### Procedure:

- Preparation: In a sterile environment (e.g., a laminar flow hood), bring the ceftazidime powder to room temperature before opening the container to prevent condensation.
- Weighing: Accurately weigh the desired amount of ceftazidime powder. For example, to prepare 10 mL of a 100 mg/mL solution, weigh 1000 mg (1 g) of ceftazidime.
- Dissolution:
  - Transfer the weighed powder into a sterile conical tube.
  - Add a portion of the sterile water (e.g., 7-8 mL for a final volume of 10 mL). When dissolving, carbon dioxide may be released, causing positive pressure to develop.[\[12\]](#)
  - Vortex the tube vigorously until the powder is completely dissolved. The solution should be clear and range from light yellow to amber in color.[\[13\]](#) Gentle warming may aid dissolution.[\[6\]](#)
- Volume Adjustment: Add sterile water to reach the final desired volume (e.g., 10 mL). Mix thoroughly.
- Sterilization: To ensure sterility for cell culture applications, filter the stock solution through a 0.22  $\mu\text{m}$  syringe filter into a new sterile conical tube.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use volumes (e.g., 100  $\mu\text{L}$  or 500  $\mu\text{L}$ ) in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.

- Storage:
  - Label all aliquots clearly with the compound name, concentration, and date of preparation.
  - For long-term storage (up to 3 months), store the aliquots at -20°C.[8][9] For extended storage (up to 6 months), -80°C is recommended.
  - For short-term use, solutions can be stored at 4°C for up to 4 days.[9]



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Caption: Workflow for preparing a sterile Ceftazidime stock solution.

## Important Considerations

- Purity and Form: Always note the purity and form (e.g., pentahydrate) of the ceftazidime powder, as this can affect the formula weight and final concentration calculations.[\[1\]](#)[\[7\]](#)
- pH: The pH of freshly reconstituted solutions typically ranges from 5.0 to 7.5.[\[13\]](#)
- Incompatibilities: Ceftazidime solutions can be incompatible with certain other compounds. For example, it should not be mixed with aminoglycoside solutions, and precipitation can occur when mixed with vancomycin.[\[8\]](#)[\[13\]](#) It is also less stable in Sodium Bicarbonate Injection.[\[8\]](#)[\[13\]](#)
- Light Sensitivity: Protect stock solutions from light, especially during long-term storage.[\[13\]](#)
- Thawing: When ready to use, thaw frozen aliquots at room temperature or on ice. Once thawed, they can be stored at room temperature for up to 8 hours or at 4°C for up to 3 days. [\[8\]](#) Do not refreeze thawed solutions.[\[8\]](#)

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